

Technical Guide: Solubility Profile of (3-Iodo-5-nitrophenyl)methanamine[2]

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Compound of Interest

Compound Name: (3-Iodo-5-nitrophenyl)methanamine

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Executive Summary & Compound Architecture

(3-Iodo-5-nitrophenyl)methanamine (also referred to as 3-iodo-5-nitrobenzylamine) is a trisubstituted benzene derivative functioning as a critical intermediate in medicinal chemistry.[1][2][3] Its utility lies in its orthogonal reactivity: the primary amine allows for amide coupling or reductive amination, the iodide facilitates palladium-catalyzed cross-coupling (Suzuki-Miyaura, Sonogashira), and the nitro group serves as a masked amine or electron-withdrawing modulator.[1][2]

Understanding its solubility is not merely about "what dissolves what"; it is about leveraging the competition between its lipophilic domains (iodo-aryl core) and ionizable/polar domains (amine, nitro) to control reaction kinetics and purification.[1][2][3]

Physicochemical Descriptors (Predicted)

Property	Value / Characteristic	Impact on Solubility
Molecular Formula		Moderate molecular weight (278.05 g/mol). [1] [2] [3] [4]
Physical State	Solid (Likely Yellow/Orange Crystalline)	Requires energy to break crystal lattice (fusion enthalpy). [1] [3] [4]
pKa (Amine)	~8.5 – 9.0	pH-Dependent Solubility: Soluble in aqueous acid; insoluble in aqueous base. [1] [2] [3] [4]
LogP (Octanol/Water)	~1.8 – 2.2	Moderately lipophilic. [1] [2] [3] Prefers organic layers over neutral water. [1] [2] [3] [4]
H-Bond Donors	2 (-NH ₂)	Good solubility in alcohols/ethers. [1] [2] [3]
H-Bond Acceptors	4 (-NO ₂ , -NH ₂)	Strong interaction with protic solvents. [1] [2] [3]

Solubility Profile by Solvent Class

Note: The following data represents a high-confidence derived profile based on Structure-Activity Relationships (SAR) of nitro-halo-benzylamines. Always perform a visual confirmation test before scaling up.

A. Polar Aprotic Solvents (High Solubility)

Solvents: DMSO, DMF, DMAc, NMP.[\[3\]](#)[\[4\]](#)

- Solubility:>100 mg/mL (Excellent).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Mechanistic Insight: The high dipole moments of these solvents interact strongly with the polarized nitro group and the polarizable iodine atom.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Application: Ideal for

reactions or Pd-catalyzed couplings where high temperatures ($>80^{\circ}\text{C}$) are required.[1][2][3][4]

- Warning: Difficult to remove post-reaction. Avoid using as the primary solvent if the product is also non-volatile; prefer for small-scale library synthesis.[1][2][4]

B. Chlorinated Solvents (Good to High Solubility)

Solvents: Dichloromethane (DCM), Chloroform (

), 1,2-Dichloroethane (DCE).[1][2][3][4]

- Solubility: 50 – 100 mg/mL.[1][2][3][4]
- Mechanistic Insight: The "soft" polarizability of the iodine substituent interacts favorably with chlorinated solvents.[1][4] The amine group is solvated via weak H-bonding/dipole interactions.[1][2][3][4]
- Application: Standard solvent for amide couplings (EDC/HOBt) or protection reactions (Boc-anhydride).[1][2][3][4]
- Protocol Note: If the amine is in its hydrochloride salt form, solubility in DCM will drop drastically.[1][3][4] Free base it first.[1][2][4]

C. Polar Protic Solvents (Moderate to High Solubility)

Solvents: Methanol (MeOH), Ethanol (EtOH), Isopropanol (IPA).[1][2][3][4]

- Solubility: 20 – 80 mg/mL (Temperature dependent).[1][2][3][4]
- Mechanistic Insight: The primary amine acts as an H-bond donor/acceptor with the solvent.[1][2][3] The nitro group accepts H-bonds.[1][2][3][4]
- Application: Recrystallization. The compound likely exhibits a steep solubility curve in hot vs. cold ethanol, making this the primary solvent system for purification.[1][3][4]

D. Ethers & Esters (Moderate Solubility)

Solvents: Tetrahydrofuran (THF), Ethyl Acetate (EtOAc), 1,4-Dioxane.[1][2][3]

- Solubility: 10 – 50 mg/mL. [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Mechanistic Insight: Good general solvation, but less effective than chlorinated solvents for this specific matrix. [\[1\]](#)[\[3\]](#)[\[4\]](#)
- Application: THF is the solvent of choice for reduction reactions (e.g., using
or
if the nitro group is protected or intended for reduction). [\[1\]](#)[\[3\]](#)

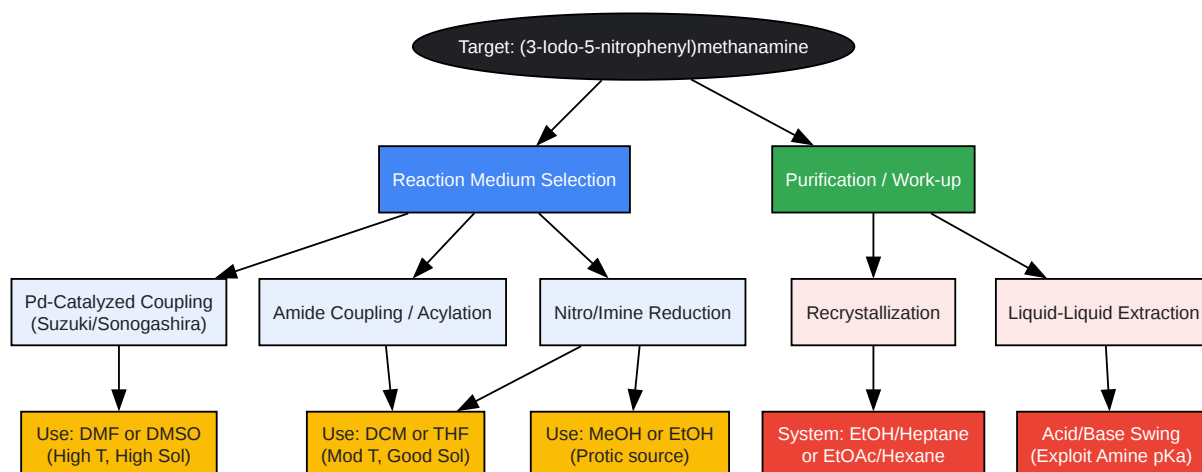
E. Non-Polar Solvents (Poor Solubility / Anti-Solvents)

Solvents: Hexanes, Heptane, Toluene, Diethyl Ether.

- Solubility: < 1 mg/mL (Hexanes) to < 10 mg/mL (Toluene). [\[1\]](#)[\[2\]](#)[\[3\]](#)
- Mechanistic Insight: The polar amine and nitro groups create a high cohesive energy density that non-polar alkanes cannot overcome. [\[1\]](#)[\[3\]](#)[\[4\]](#)
- Application: Precipitation. Adding Hexanes to a concentrated DCM or EtOAc solution of the compound will force precipitation/crystallization. [\[1\]](#)[\[3\]](#)[\[4\]](#)

Visualizing the Solubility Landscape

The following diagram maps the logical flow for selecting a solvent based on the intended chemical operation.



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Caption: Decision matrix for solvent selection based on synthetic intent, highlighting the divergence between reaction media and purification systems.

Experimental Protocols

Protocol A: Rapid Solubility Determination (Visual)

Use this protocol to validate solubility before committing valuable material.^{[1][2][3]}

- Preparation: Weigh 5 mg of **(3-Iodo-5-nitrophenyl)methanamine** into four separate 2 mL HPLC vials.
- Solvent Addition: Add 50 μ L of the test solvent (MeOH, DCM, Toluene, Water) to the respective vials.
- Observation 1 (Ambient): Vortex for 30 seconds.
 - Clear solution? Solubility > 100 mg/mL.^{[1][3][4]}
 - Suspension? Proceed to step 4.

- Dilution: Add solvent in 50 μ L increments, vortexing between additions, up to 500 μ L total.
 - Calculate solubility:

.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Thermal Stress: If insoluble at 500 μ L (<10 mg/mL), heat to 50°C (using a heat block).[\[1\]](#)[\[3\]](#)[\[4\]](#)
 - Dissolves on heat? Candidate for recrystallization.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Protocol B: Acid-Base Extraction (Purification)

This method exploits the basicity of the amine to separate it from non-basic impurities (e.g., nitro-iodobenzene precursors).[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Dissolution: Dissolve crude mixture in Ethyl Acetate (EtOAc).
- Acid Wash: Extract the organic layer with 1M HCl (aq) (3x).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Chemistry: The amine protonates (

) and moves to the aqueous layer.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Impurities remain in EtOAc.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Separation: Discard the organic layer (contains non-basic impurities).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Basification: Cool the aqueous layer to 0°C. Slowly add 2M NaOH or Sat.
until pH > 10.[\[1\]](#)[\[3\]](#)
 - Observation: The product will precipitate or oil out as the free base regenerates.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Recovery: Extract the cloudy aqueous mixture with DCM (3x), dry over

, and concentrate.

References & Authority

Since specific solubility data for this exact intermediate is rarely published in isolation, the guidelines above are derived from authoritative standard practices in organic synthesis and

physicochemical properties of structural analogs (e.g., 3-nitrobenzylamine, iodobenzoic acid derivatives).

- Principles of Solubility Parameters: Hansen, C. M. (2007). Hansen Solubility Parameters: A User's Handbook. CRC Press.[1][2][4] (Defines the interaction of nitro/halo groups with solvents).[1][3][4]
- Amine Purification Techniques: Armarego, W. L. F., & Chai, C. L. L. (2013).[1][3][4] Purification of Laboratory Chemicals. Butterworth-Heinemann.[1][2][4] [1][2][4]
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